

Physical and chemical properties of 2,6-Dimethoxy-1,4-Benzoquinone

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Compound of Interest

Compound Name: 2,6-Dimethoxy-1,4-Benzoquinone

Cat. No.: B191094

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An In-depth Technical Guide to 2,6-Dimethoxy-1,4-Benzoquinone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dimethoxy-1,4-benzoquinone (DMBQ) is a naturally occurring benzoquinone derivative found in various plants, including fermented wheat germ, *Vitis coignetiae* (crimson glory vine), and certain wood species.^{[1][2]} It has garnered significant interest in the scientific community for its diverse biological activities, including anti-cancer, anti-inflammatory, and muscle-enhancing properties.^{[2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key signaling pathways associated with DMBQ.

Physical and Chemical Properties

2,6-Dimethoxy-1,4-benzoquinone is a yellow crystalline powder under standard conditions.^[4] It is stable but combustible and incompatible with strong oxidizing agents.^{[1][6]}

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative properties of DMBQ.

Identifier	Value	Reference(s)
CAS Number	530-55-2	[7]
Molecular Formula	C ₈ H ₈ O ₄	[1][7][8]
Molecular Weight	168.15 g/mol	[7][8]
IUPAC Name	2,6-dimethoxycyclohexa-2,5-diene-1,4-dione	[5][8]
Synonyms	2,6-Dimethoxy-p-benzoquinone, DMBQ	[7][9]

Property	Value	Reference(s)
Appearance	Yellow crystalline powder	[4][5][6]
Melting Point	252-257 °C (with decomposition)	[1][4][5][7][8]
Boiling Point	~311 °C at 760 mmHg (Predicted)	[1]
Density	~1.2 - 1.3 g/cm ³ (Predicted)	[1][4]
logP	-0.06 to 0.28	[1][8]

Solvent	Solubility	Reference(s)
DMSO	Soluble	[4][7][10]
Water	14.7 g/L (at 20 °C)	[10]
Toluene	0.5 g / 10 mL	[10]

Spectral Data

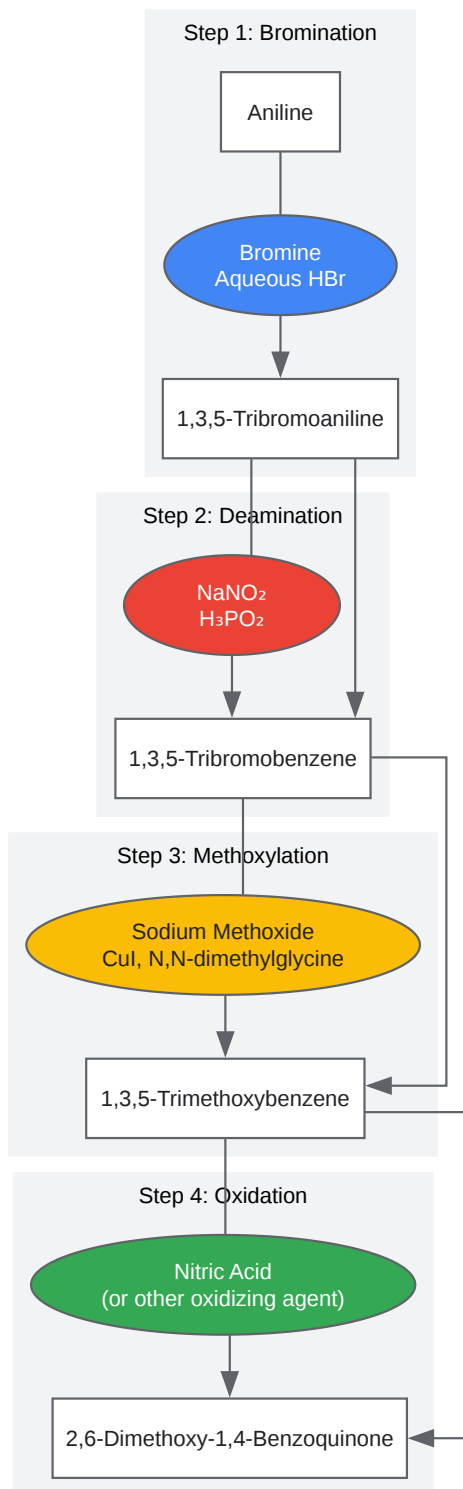
Technique	Data Summary	Reference(s)
UV-Vis	Absorption maxima (λ_{max}) at 289 nm and 392 nm (in neutral aqueous solution).	[11]
Infrared (IR)	Spectrum conforms to the structure. Data is available in public databases.	[5][8][12]
Mass Spectrometry (MS)	Data available in public databases such as SpectraBase and the NIST WebBook.	
^1H and ^{13}C NMR	While specific chemical shift data is not readily available in the cited literature, ^1H and ^{13}C NMR spectra have been used to confirm the structure of DMBQ and its synthetic intermediates. Full spectral data is available for viewing in subscription-based databases.	[3]

Experimental Protocols

Representative Synthesis: Four-Step Synthesis from Aniline

This protocol is based on an economical synthesis route reported in the literature, achieving a 68% overall yield.[3] This represents a viable method for laboratory-scale production.

Workflow for the Synthesis of 2,6-Dimethoxy-1,4-Benzoquinone

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Caption: Four-step synthesis of DMBQ from aniline.

- Step 1: Synthesis of 1,3,5-Tribromoaniline. Aniline is treated with bromine in an aqueous hydrobromic acid solution to yield 1,3,5-tribromoaniline. The crude product is typically purified by recrystallization from ethanol.[3]
- Step 2: Synthesis of 1,3,5-Tribromobenzene. The amino group of 1,3,5-tribromoaniline is removed via a deamination reaction. This is achieved by treating the aniline derivative with sodium nitrite followed by hypophosphorous acid. The resulting 1,3,5-tribromobenzene can be purified by recrystallization.[3]
- Step 3: Synthesis of 1,3,5-Trimethoxybenzene. The three bromine atoms on the benzene ring are substituted with methoxy groups. This nucleophilic aromatic substitution is carried out using sodium methoxide in the presence of a copper(I) iodide catalyst and N,N-dimethylglycine as a ligand. The product, 1,3,5-trimethoxybenzene, is purified from the reaction mixture.[3]
- Step 4: Synthesis of **2,6-Dimethoxy-1,4-benzoquinone**. The final step involves the selective oxidation of 1,3,5-trimethoxybenzene to the target quinone. This can be accomplished using various oxidizing agents, such as nitric acid. The final product, **2,6-dimethoxy-1,4-benzoquinone**, is isolated and purified.[3]

Purification Protocol: Recrystallization

Purification of the final DMBQ product is crucial for ensuring high purity for biological and chemical assays. Recrystallization is a standard and effective method.

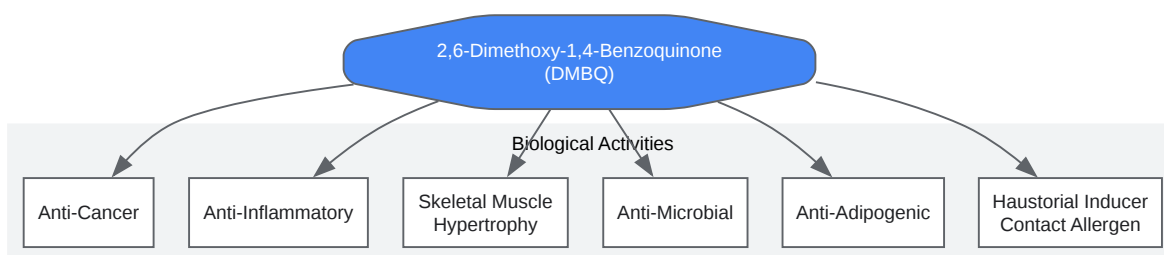
- Solvent Selection: Methanol is a commonly cited solvent for the recrystallization of DMBQ.[3]
- Dissolution: Dissolve the crude DMBQ powder in a minimum amount of hot (near-boiling) methanol with stirring. The solution should be saturated.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration through a pre-warmed funnel with fluted filter paper to remove them.
- Crystallization: Allow the hot, clear filtrate to cool slowly to room temperature. Further cooling in an ice bath can maximize crystal formation. Bright yellow needles of DMBQ should precipitate from the solution.

- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of ice-cold methanol to remove any remaining soluble impurities.
- Drying: Dry the purified crystals under vacuum to remove all traces of the solvent. The melting point of the dried crystals should be checked to confirm purity.

Biological Activity and Signaling Pathways

DMBQ exhibits a wide range of biological effects, primarily through the modulation of key cellular signaling pathways. Its activities make it a compound of interest for therapeutic development in oncology, metabolic disorders, and inflammatory diseases.^{[2][3][8]}

Summary of Biological Activities



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Caption: Key biological activities of DMBQ.

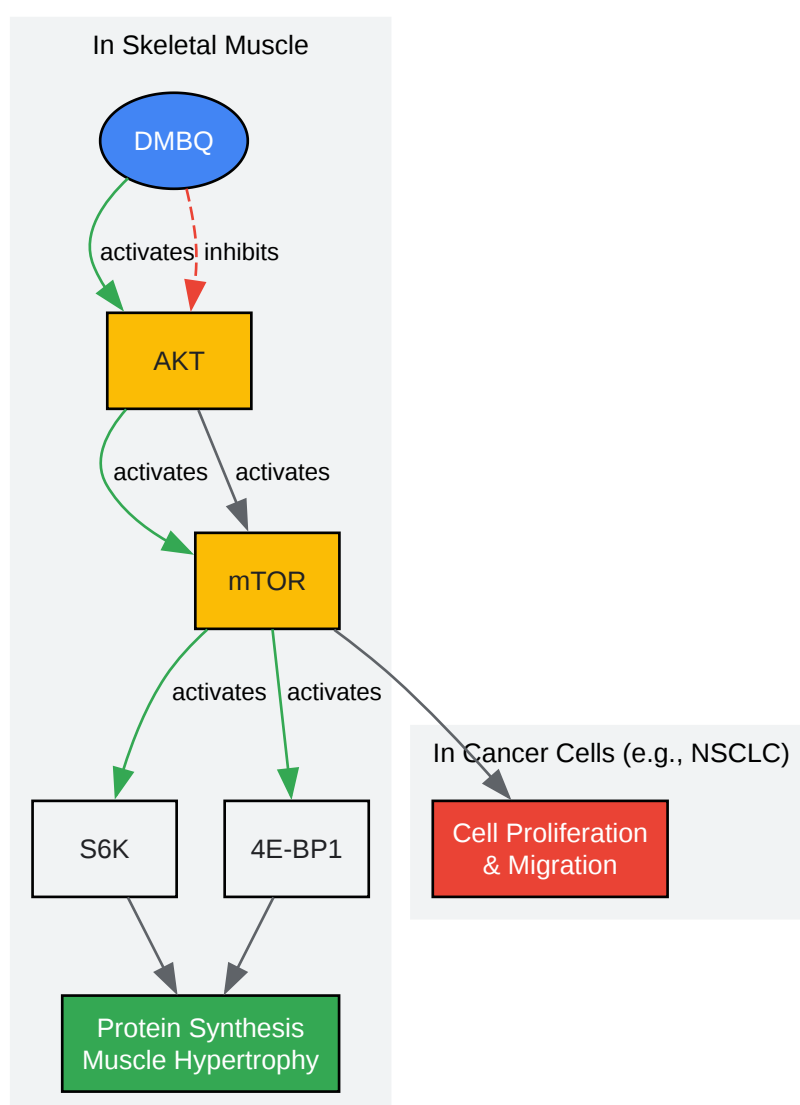
Modulation of the AKT/mTOR Signaling Pathway

A primary mechanism through which DMBQ exerts its effects, particularly in cancer and muscle physiology, is the modulation of the PI3K/AKT/mTOR pathway. This pathway is a central regulator of cell growth, proliferation, survival, and metabolism.

In the context of skeletal muscle, DMBQ has been shown to promote muscle growth (hypertrophy). It achieves this by increasing the phosphorylation (activation) of AKT and mTOR.

[3] Activated mTOR then phosphorylates its downstream targets, S6K and 4E-BP1, leading to an increase in protein synthesis and muscle mass.[3]

Conversely, in non-small cell lung cancer (NSCLC) and gastric cancer cells, DMBQ has been shown to inhibit this same pathway. By suppressing the phosphorylation of AKT and mTOR, DMBQ halts the pro-proliferative signals, leading to reduced cancer cell growth and migration. This dual, context-dependent activity highlights the complexity of DMBQ's mechanism of action.



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Caption: DMBQ's dual role in modulating the AKT/mTOR pathway.

Other Associated Pathways

- **p38 MAPK Pathway:** In conjunction with inhibiting AKT/mTOR, DMBQ also suppresses the activation of p38 Mitogen-Activated Protein Kinase (MAPK) in NSCLC cells, contributing to its anti-migratory effects.
- **Mitochondrial Function:** In skeletal muscle, DMBQ stimulates the expression of PGC1 α , a master regulator of mitochondrial biogenesis. This leads to increased mitochondrial DNA content and enhanced oxidative phosphorylation, improving muscle performance.[3]
- **Anaerobic Glycolysis:** In cancer cells, which often rely on anaerobic glycolysis for energy (the Warburg effect), DMBQ can inhibit this metabolic pathway, leading to apoptosis.[8]

Conclusion

2,6-Dimethoxy-1,4-benzoquinone is a multifaceted compound with significant potential in various fields of biomedical research. Its well-defined physical and chemical properties, coupled with its potent and specific modulation of critical signaling pathways like AKT/mTOR, make it a valuable tool for researchers and a promising scaffold for drug development. The experimental protocols outlined in this guide provide a foundation for the synthesis and purification of DMBQ, enabling further investigation into its therapeutic applications.

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